

Personal protective equipment for handling JNJ-39758979 dihydrochloride

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Compound of Interest

Compound Name: JNJ-39758979 dihydrochloride

Cat. No.: B608215

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Essential Safety and Handling Guide for JNJ-39758979 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **JNJ-39758979 dihydrochloride**, a high-affinity and selective histamine H4 receptor antagonist. Given the potent nature of this compound, strict adherence to these procedures is paramount to ensure personnel safety and prevent contamination. The following protocols are based on best practices for handling High Potency Active Pharmaceutical Ingredients (HPAPIs) in a laboratory setting.

Hazard Identification and Risk Assessment

JNJ-39758979 dihydrochloride is a potent pharmacological agent intended for laboratory research use only.^{[1][2][3][4]} While a specific Safety Data Sheet (SDS) with detailed toxicological data is not readily available, its high affinity as a receptor antagonist necessitates handling it as a potentially hazardous compound. The primary risks are associated with inhalation of airborne particles and skin contact.

Key Physicochemical and Biological Data:

Property	Value	Source
Molecular Weight	294.22 g/mol	[3]
Formula	C ₁₁ H ₁₉ N ₅ ·2HCl	[3]
Purity	≥98%	[1][3]
Solubility	Soluble to 100 mM in water and DMSO	[3]
Storage	Desiccate at room temperature	[1][3]
Biological Activity	High-affinity histamine H ₄ antagonist (K _i = 12.5 nM)	[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to create a barrier between the researcher and the compound. The following table outlines the minimum required PPE.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves tested for chemotherapy drug resistance (e.g., ASTM D6978).	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection.
Body Protection	Disposable, low-linting coverall (e.g., Tyvek®) with elastic cuffs.	Provides full-body protection from particulate contamination.
Respiratory Protection	A properly fitted N95 respirator is the minimum requirement. For higher-risk operations (e.g., weighing, preparing concentrated solutions), a Powered Air-Purifying Respirator (PAPR) is recommended.	Protects against inhalation of fine particles. Surgical masks are not sufficient.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects eyes from splashes and airborne particles.
Foot Protection	Disposable shoe covers worn over laboratory-appropriate closed-toe shoes.	Prevents the spread of contamination outside of the designated handling area.

Engineering Controls and Safe Handling Procedures

Engineering controls are the primary means of minimizing exposure. All handling of **JNJ-39758979 dihydrochloride** powder should be performed within a certified chemical fume hood or, preferably, a containment glove box to prevent the generation of airborne dust.

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area for handling the compound.

- Ensure all necessary equipment (e.g., analytical balance, spatulas, weighing paper, solvent, vortex mixer) is placed inside the containment unit before starting.
- Don all required PPE as outlined in the table above.
- Weighing and Reconstitution:
 - Carefully weigh the desired amount of **JNJ-39758979 dihydrochloride** on weighing paper using anti-static techniques.
 - To reconstitute, add the solvent to the vial containing the compound. Do not add the powder to the solvent to minimize dust formation.
 - Cap the vial securely and mix gently using a vortex mixer until fully dissolved.
- Post-Handling:
 - Wipe down all surfaces within the containment unit with an appropriate deactivating agent (e.g., 70% ethanol), followed by a cleaning agent.
 - Carefully doff PPE, starting with the outer gloves, in a manner that avoids self-contamination.
 - Dispose of all contaminated materials as outlined in the disposal plan.
 - Wash hands thoroughly with soap and water after completing the procedure.

Disposal Plan

All waste generated from handling **JNJ-39758979 dihydrochloride** must be treated as hazardous chemical waste.

Waste Stream	Disposal Procedure
Solid Waste	All contaminated solid materials (e.g., gloves, coveralls, weighing paper, vials) must be collected in a dedicated, clearly labeled hazardous waste container.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a separate, labeled hazardous liquid waste container. Do not pour down the drain.
Final Disposal	All hazardous waste must be disposed of through the institution's environmental health and safety office, typically via incineration.

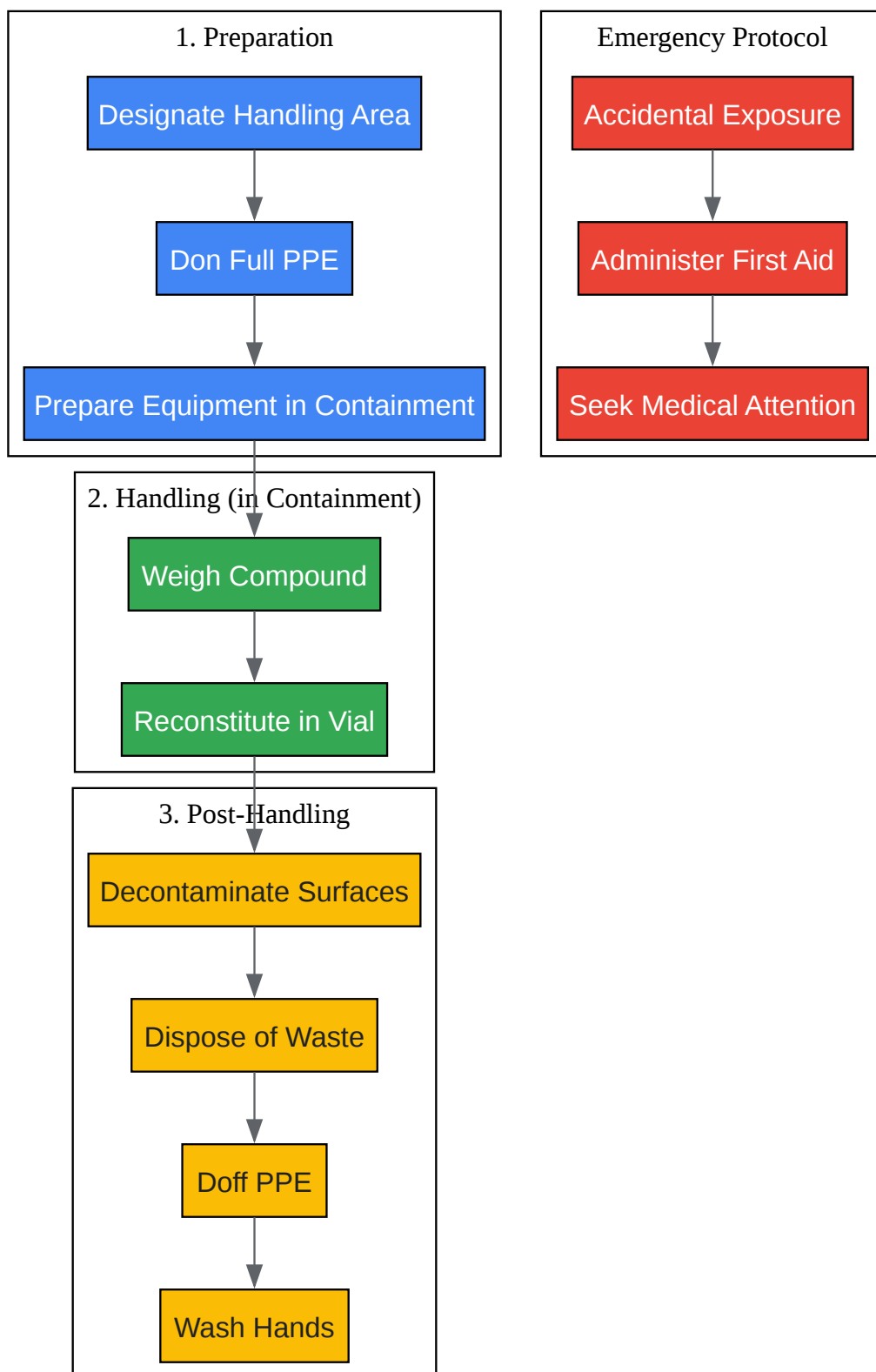
Emergency Procedures

In case of accidental exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Ingestion: Do not induce vomiting. Rinse mouth with water.

In all cases of exposure, seek immediate medical attention and provide details of the compound.

Workflow for Safe Handling of JNJ-39758979 Dihydrochloride



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